

Application Notes and Protocols for Co-precipitation Synthesis of Cobalt Ammonium Phosphate

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Compound of Interest

Compound Name: Cobalt(II) phosphate

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Introduction

Cobalt ammonium phosphate ($\text{NH}_4\text{CoPO}_4 \cdot \text{H}_2\text{O}$) is an inorganic compound that has garnered interest for its potential applications in various fields, including energy storage and catalysis.[1] [2] The co-precipitation method offers a simple, rapid, and cost-effective route for the synthesis of this material.[3] This technique involves the simultaneous precipitation of cobalt, ammonium, and phosphate ions from an aqueous solution to form a solid. Key synthesis parameters such as pH, temperature, and precursor concentrations can be meticulously controlled to tailor the physicochemical properties of the final product, including its particle size, morphology, and crystallinity.[1]

These application notes provide detailed protocols for the co-precipitation synthesis of cobalt ammonium phosphate and summarize the key quantitative data from various studies to facilitate reproducible research and development.

Physicochemical Properties

A summary of the key physicochemical properties of cobalt ammonium phosphate is presented in the table below. This data is crucial for the characterization and potential application of the synthesized material.

Property	Value
Chemical Formula	NH ₄ CoPO ₄ ·H ₂ O (Monohydrate)
NH ₄ CoPO ₄ (Anhydrous)	
Molecular Weight	189.96 g/mol (Monohydrate)
171.943 g/mol (Anhydrous)	
CAS Number	16827-96-6 (Monohydrate)
14590-13-7 (Anhydrous)	
Appearance	Red-violet powder (Hydrate)
Violet powder (Anhydrous)	
Solubility	Insoluble in water; Soluble in acids

Experimental Protocols

The following protocols provide detailed methodologies for the co-precipitation synthesis of cobalt ammonium phosphate.

Protocol 1: General Co-precipitation Synthesis of Cobalt Ammonium Phosphate Monohydrate

This protocol outlines the fundamental steps for synthesizing cobalt ammonium phosphate monohydrate.

Materials:

- Soluble cobalt(II) salt (e.g., cobalt chloride (CoCl₂·6H₂O), cobalt nitrate (Co(NO₃)₂·6H₂O), cobalt sulfate (CoSO₄·7H₂O))
- Ammonium phosphate source (e.g., diammonium phosphate ((NH₄)₂HPO₄), ammonium dihydrogen phosphate (NH₄H₂PO₄))
- Deionized water

- Ammonium hydroxide solution (for pH adjustment)
- Phosphoric acid (for pH adjustment, if necessary)
- Ethanol (for washing)

Equipment:

- Beakers
- Magnetic stirrer and stir bar
- pH meter
- Büchner funnel and filter paper
- Drying oven

Procedure:

- Precursor Solution Preparation:
 - Prepare an aqueous solution of a soluble cobalt(II) salt.
 - Prepare a separate aqueous solution of an ammonium phosphate source.
- Precipitation:
 - With continuous stirring, slowly add the cobalt(II) salt solution to the ammonium phosphate solution. Alternatively, the two solutions can be added simultaneously to a reaction vessel containing deionized water.
 - Monitor the pH of the reaction mixture. Adjust the pH to the desired range (typically between 4.6 and 5.9 for the monohydrate) by the dropwise addition of ammonium hydroxide solution. The formation of a precipitate should be observed.^[1]
- Aging:

- Continue stirring the suspension for a predetermined period (e.g., 1-2 hours) to allow for the growth and aging of the precipitate.[3]
- Washing and Filtration:
 - Separate the precipitate from the solution by filtration using a Büchner funnel.
 - Wash the precipitate several times with deionized water to remove any unreacted precursors and byproducts.[1]
 - Perform a final wash with ethanol.[3]
- Drying:
 - Dry the collected precipitate in an oven at a suitable temperature (e.g., 60-80 °C) until a constant weight is achieved.[1][3] The resulting product is cobalt ammonium phosphate monohydrate.

Protocol 2: Synthesis of Different Hydration States

The hydration state of the final product can be influenced by the reaction temperature.[1]

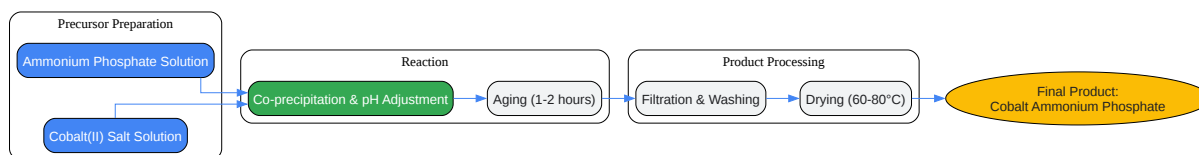
- For Cobalt Ammonium Phosphate Hexahydrate ($\text{NH}_4\text{CoPO}_4 \cdot 6\text{H}_2\text{O}$): Conduct the precipitation reaction at room temperature (approximately 20 °C).[1][4]
- For Cobalt Ammonium Phosphate Monohydrate ($\text{NH}_4\text{CoPO}_4 \cdot \text{H}_2\text{O}$): To favor the formation of the monohydrate, perform the precipitation at an elevated temperature, in the range of 40-60 °C.[1][4]

Quantitative Data and Characterization

The following table summarizes key quantitative parameters and resulting material properties from various studies on the synthesis of cobalt phosphate and related materials via co-precipitation. Note that direct comparative studies for cobalt ammonium phosphate are not readily available, and some data is for closely related cobalt phosphate compounds.

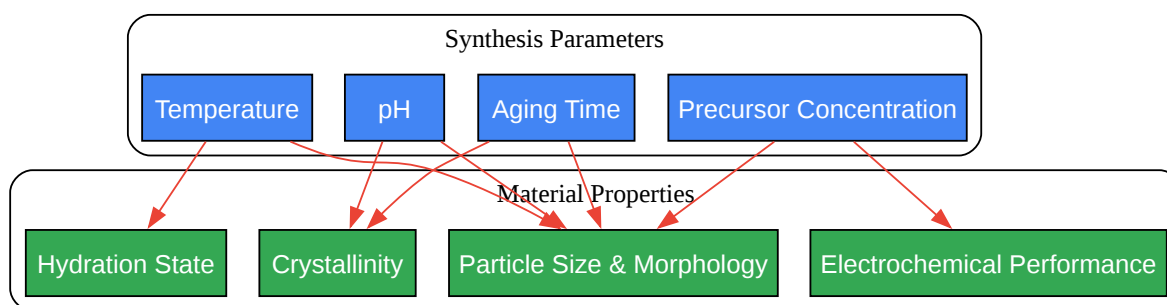
Parameter	Value/Range	Resulting Properties/Observations
Precursor Concentration	0.1 M - 0.5 M	For cobalt phosphate nanoparticles, varying precursor concentrations were successfully used.[5][6] Lower precursor concentrations can lead to smaller nanoparticle sizes.[7]
pH	4.6 - 5.9	Optimal range for the precipitation of the monohydrate form.[1]
Temperature	20 °C (Room Temperature)	Favors the formation of cobalt ammonium phosphate hexahydrate (NH ₄ CoPO ₄ ·6H ₂ O).[1][4]
40 - 60 °C	Favors the formation of cobalt ammonium phosphate monohydrate (NH ₄ CoPO ₄ ·H ₂ O).[1][4]	
Morphology	Platelike or anisotropic nano-rectangular	Typical morphology for co-precipitated cobalt ammonium phosphate.[3][5]
Particle Size	30 - 50 nm	Spherical nanoparticles of cobalt phosphate have been synthesized using a reverse micelle route.[8]
Electrochemical Properties	Specific Capacitance: ~1889 Fg ⁻¹	Reported for cobalt phosphate nanoparticles, indicating potential for supercapacitor applications.[2][6]

Diagrams



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Caption: Experimental workflow for the co-precipitation synthesis of cobalt ammonium phosphate.



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Caption: Influence of synthesis parameters on the final properties of cobalt ammonium phosphate.

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